

Z-Arg(Mtr)-OH.CHA CAS number and molecular weight.

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Compound of Interest

Compound Name: Z-Arg(Mtr)-OH.CHA

Cat. No.: B554762

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Technical Guide: Z-Arg(Mtr)-OH.CHA

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information on the chemical compound **Z-Arg(Mtr)-OH.CHA**, including its Chemical Abstracts Service (CAS) number and molecular weight. Further sections outline the framework for a comprehensive whitepaper, detailing the necessary components for experimental protocols and pathway visualizations relevant to its application in research and drug development.

Core Compound Data

The fundamental properties of **Z-Arg(Mtr)-OH.CHA** are summarized below. This compound is chemically defined as N α -Z-N ω -(4-methoxy-2,3,6-trimethylbenzenesulfonyl)-L-arginine cyclohexylammonium salt.

Property	Value	References
CAS Number	80745-09-1	[1][2][3][4]
Molecular Weight	619.77 g/mol	[3]
619.7726 g/mol	[2]	
619.8 g/mol	[1][4]	
Molecular Formula	C ₃₀ H ₄₅ N ₅ O ₇ S	
C ₂₄ H ₃₂ N ₄ O ₇ S · C ₆ H ₁₃ N	[1][3]	[2][4]

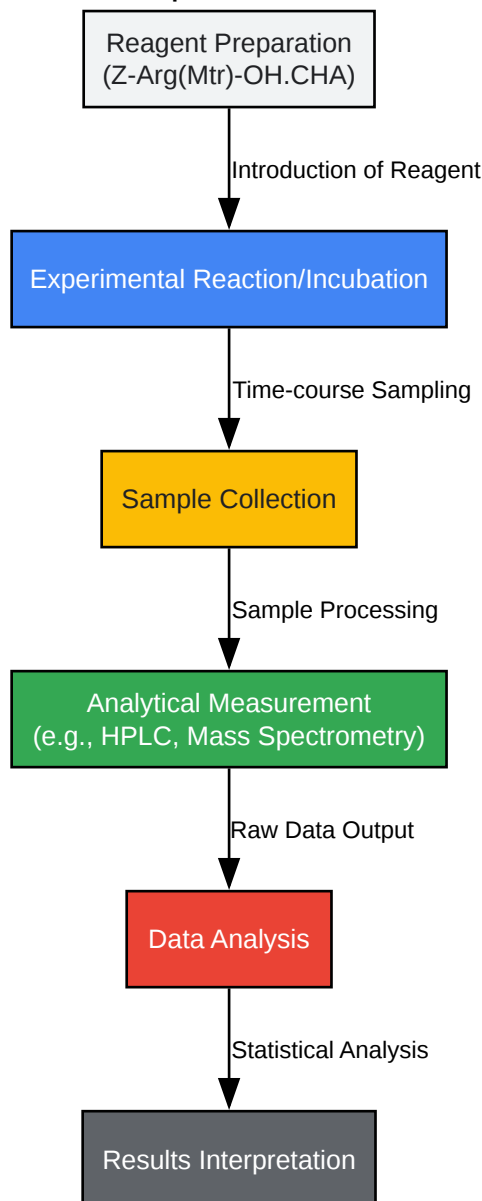
Experimental Protocols and Applications

Further investigation into specific experimental applications of **Z-Arg(Mtr)-OH.CHA** is required to provide detailed protocols. The following sections are templates that can be populated with specific experimental details based on the research context.

General Experimental Workflow

The use of **Z-Arg(Mtr)-OH.CHA** in a research context, such as peptide synthesis or as a component in a biological assay, would typically follow a structured workflow. The diagram below illustrates a generic experimental process from initial preparation to final analysis.

Generic Experimental Workflow



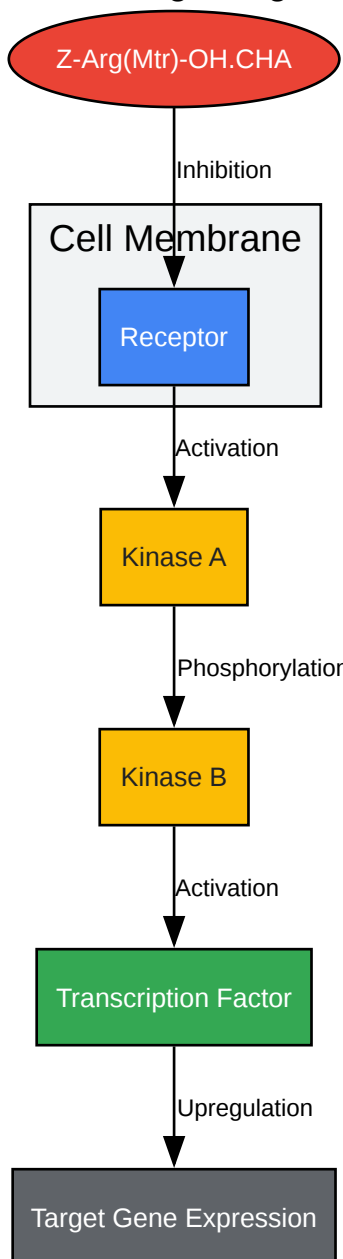
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Caption: A generalized workflow for experiments involving **Z-Arg(Mtr)-OH.CHA**.

Placeholder for Signaling Pathway Involvement

In the absence of a specified biological context or signaling pathway associated with **Z-Arg(Mtr)-OH.CHA**, a diagram cannot be generated. If this compound is found to modulate a specific pathway, a DOT script could be created as follows:

Hypothetical Signaling Pathway



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Caption: A hypothetical signaling pathway modulated by **Z-Arg(Mtr)-OH.CHA**.

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